

ZEN-2759 bromodomain inhibitor function

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: ZEN-2759

CAS No.: 1616400-50-0

Cat. No.: S547739

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Biochemical Activity of ZEN-2759

ZEN-2759 is characterized as a potent small-molecule inhibitor of BET bromodomain proteins [1]. Its core function is to bind to the bromodomains of BRD4, which are protein modules that recognize and bind to acetylated lysine residues on histones. This binding by BRD4 is a key epigenetic mechanism that facilitates the recruitment of transcriptional machinery and drives the expression of specific genes, including those involved in cell growth and survival [2]. By inhibiting this interaction, **ZEN-2759** disrupts the transcriptional program that can be crucial for cancer cells.

The table below summarizes the key quantitative data available for **ZEN-2759**:

Target	IC ₅₀ Value	Measurement
BRD4 (BD2)	0.08 µM	Half-maximal inhibitory concentration (IC ₅₀) [1]
BRD4 (BD1)	0.23 µM	Half-maximal inhibitory concentration (IC ₅₀) [1]
BRD4(BD1BD2)	0.28 µM	Half-maximal inhibitory concentration (IC ₅₀) [1]
Molecular Weight	280.32 g/mol	- [1]
Chemical Formula	C ₁₇ H ₁₆ N ₂ O ₂	- [1]
CAS Number	1616400-50-0	- [1]

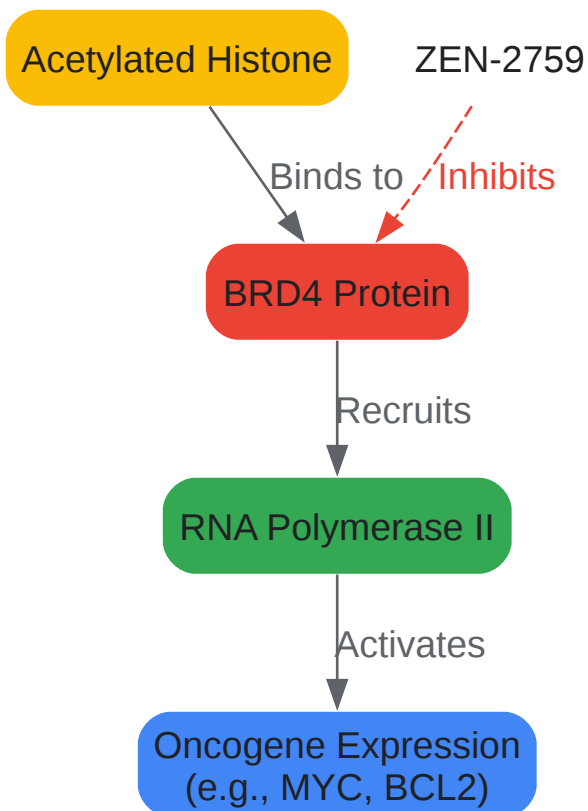
Experimental Considerations for Research Use

For researchers planning experiments with **ZEN-2759**, the following practical information is essential:

- **Solubility and Stock Solutions:** **ZEN-2759** is highly soluble in DMSO, with a recommended stock solution concentration of **100 mg/mL (356.74 mM)** [1].
- **Storage Conditions:**
 - **Powder:** Store at -20°C for up to 3 years or at 4°C for 2 years.
 - **Solution (in solvent):** Store at -80°C for 6 months or at -20°C for 1 month [1].
- **In Vivo Formulation Protocols:**
 - **Protocol 1:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.
 - **Protocol 2:** 10% DMSO + 90% (20% SBE-β-CD in Saline).
 - **Protocol 3:** 10% DMSO + 90% Corn Oil (recommended for studies longer than half a month) [1].

BET Inhibition and Transcriptional Regulation

The following diagram illustrates the general mechanism by which BET inhibitors like **ZEN-2759** exert their effects on gene transcription, based on the documented role of BRD4.



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Mechanism of BET inhibitors blocking BRD4-mediated gene transcription.

This model shows how BRD4 acts as an epigenetic "reader" to promote gene transcription. BET inhibitors compete with this binding, leading to the displacement of BRD4 from chromatin and subsequent downregulation of key oncogenes [2].

Research Context of BET Inhibitors

Research into BET inhibitors like **ZEN-2759** is part of a broader effort to target epigenetic regulators in cancer. Other related compounds include:

- **N6-benzoyladenine derivatives:** A different chemical scaffold identified as BRD4 inhibitors, with one compound (N6-(2,4,5-trimethoxybenzoyl)adenine) reported with an IC_{50} of 0.427 μ M for BRD4 BD1 [3].
- **ZEN-3365:** Another BET inhibitor from the same developer (Zenith Epigenetics) shown to reduce the expression and promoter activity of Hedgehog pathway transcription factors GLI1/2 in Acute Myeloid Leukemia (AML) models [2].

Important Disclaimer for Researchers

It is crucial to note that **ZEN-2759** is strictly "**For research use only**" and is "**not for sale**" in certain territories as it may be a controlled substance [1]. This information is intended for scientific and research purposes only.

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References

1. ZEN-2759 | BRD4 Inhibitor [medchemexpress.com]
2. The BET bromodomain inhibitor ZEN-3365 targets ... [pmc.ncbi.nlm.nih.gov]
3. Discovery and structure-activity relationship studies of N6 ... [pubmed.ncbi.nlm.nih.gov]

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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